

Application Notes and Protocols for BLI-489 Free Acid in Microbiology Assays

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Compound of Interest

Compound Name: BLI-489 free acid

Cat. No.: B10820932

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These application notes provide detailed protocols for the use of **BLI-489 free acid**, a potent bicyclic penem β -lactamase inhibitor, in various microbiology assays. BLI-489 is effective against Ambler class A, C, and some class D β -lactamases, making it a valuable tool for overcoming bacterial resistance to β -lactam antibiotics.[1] When combined with a β -lactam antibiotic such as piperacillin, BLI-489 restores its activity against many resistant Gram-negative bacteria.

Mechanism of Action

β -lactam antibiotics exert their bactericidal effect by inhibiting penicillin-binding proteins (PBPs), which are essential for the synthesis of the bacterial cell wall.[2][3] A primary mechanism of bacterial resistance to β -lactam antibiotics is the production of β -lactamase enzymes, which hydrolyze the β -lactam ring, rendering the antibiotic inactive.[2][4] BLI-489 is a β -lactamase inhibitor that competitively and irreversibly binds to the active site of these enzymes, protecting the partner β -lactam antibiotic from degradation and allowing it to effectively inhibit PBP and disrupt cell wall synthesis, ultimately leading to bacterial cell death.[4][5]

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